

Technical Support Center: CC-115 Hydrochloride

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Compound of Interest

Compound Name: CC-115 hydrochloride

Cat. No.: B1139457

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CC-115 hydrochloride**. The information is presented in a question-and-answer format to directly address common issues, particularly those related to its solubility in Phosphate-Buffered Saline (PBS).

Frequently Asked Questions (FAQs)

Q1: What is CC-115 and what is its mechanism of action?

CC-115 is a potent and selective dual inhibitor of mammalian Target of Rapamycin (mTOR) and DNA-dependent protein kinase (DNA-PK).[1][2] It targets both mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2), as well as the catalytic subunit of DNA-PK (DNA-PKcs).[3][4] This dual inhibition disrupts critical cellular processes, including cell growth, proliferation, and DNA damage repair, making it a compound of interest in cancer research.[1][2][5]

Q2: I am having trouble dissolving **CC-115 hydrochloride** in PBS. Is it soluble in aqueous buffers?

CC-115 hydrochloride has low aqueous solubility. Direct dissolution in PBS or other aqueous buffers is not recommended and will likely result in precipitation. The standard and recommended method is to first prepare a concentrated stock solution in an organic solvent, such as dimethyl sulfoxide (DMSO), and then dilute this stock solution into your aqueous buffer to the desired final concentration.

Q3: What is the recommended solvent for making a stock solution of **CC-115 hydrochloride**?

The recommended solvent for preparing a stock solution of **CC-115 hydrochloride** is high-purity, anhydrous DMSO. It has been reported to be soluble in DMSO at concentrations of at least 30 mg/mL.

Q4: What is the maximum recommended final concentration of DMSO in my cell-based assays?

The final concentration of DMSO in your cell culture medium should be kept as low as possible to avoid solvent-induced artifacts. For most cancer cell lines, a final DMSO concentration of less than 0.5% (v/v) is generally considered safe. However, the sensitivity to DMSO can vary significantly between cell lines. It is best practice to keep the final DMSO concentration at or below 0.1% (v/v) if possible and to always include a vehicle control (medium with the same final concentration of DMSO without the compound) in your experiments.

Troubleshooting Guide: Solubility Issues in PBS

This guide provides a step-by-step approach to troubleshoot and overcome common solubility and precipitation issues when preparing working solutions of **CC-115 hydrochloride** in PBS from a DMSO stock.

Problem: Precipitate forms immediately upon diluting the DMSO stock in PBS.

Possible Cause 1: The aqueous solubility limit has been exceeded.

- Solution: The concentration of **CC-115 hydrochloride** in the final PBS solution is too high.
 - Action: Try preparing a more dilute working solution. If a higher concentration is required, consider making an intermediate dilution of your DMSO stock in DMSO before the final dilution into PBS. This can sometimes help with the transition into the aqueous environment.

Possible Cause 2: Rapid change in solvent polarity.

- Solution: The abrupt change from 100% DMSO to the aqueous environment of PBS can cause the compound to crash out of solution.
 - Action 1: Gradual Dilution: Instead of adding a small volume of concentrated DMSO stock directly into a large volume of PBS, try adding the PBS to the DMSO stock dropwise while vortexing or stirring vigorously.
 - Action 2: Stepwise Dilution: Prepare an intermediate dilution of the DMSO stock in a mixture of DMSO and PBS before making the final dilution in 100% PBS.

Possible Cause 3: High concentration of the DMSO stock solution.

- Solution: Using a very concentrated DMSO stock (e.g., 100 mM) can lead to precipitation upon dilution.
 - Action: Try preparing a lower concentration DMSO stock (e.g., 10 mM) and adjust the dilution factor accordingly to achieve your final desired concentration in PBS.

Problem: The solution is initially clear but a precipitate forms over time.

Possible Cause 1: The compound is not stable in the aqueous solution.

- Solution: **CC-115 hydrochloride** may have limited stability in PBS over extended periods.
 - Action 1: Prepare Fresh Solutions: Always prepare your working solutions of **CC-115 hydrochloride** in PBS fresh, immediately before each experiment.
 - Action 2: Storage Conditions: If short-term storage is unavoidable, keep the solution on ice and protected from light. However, it is crucial to visually inspect for any precipitation before use. For longer-term storage, it is recommended to store aliquots of the DMSO stock solution at -20°C or -80°C.

Possible Cause 2: Interaction with components of the PBS.

- Solution: Although less common, components of the PBS buffer could potentially interact with the compound, leading to precipitation.

- Action: Ensure your PBS is properly prepared and filtered. If you continue to experience issues, you could try a different buffer system, but be mindful of potential pH and osmolarity differences that could affect your cells.

Data Presentation

Table 1: Solubility of CC-115 and its Hydrochloride Salt in Various Solvents

Compound	Solvent	Temperature	Concentration	Reference
CC-115 Hydrochloride	DMSO	Room Temp.	≥ 30 mg/mL	Vendor Data
CC-115	Water	Room Temp.	Insoluble	Vendor Data
CC-115	Ethanol	Room Temp.	Insoluble	Vendor Data

Note: Quantitative solubility data for **CC-115 hydrochloride** in PBS is not readily available in public literature. The solubility will be dependent on the final concentration of both the compound and the co-solvent (DMSO).

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **CC-115 Hydrochloride** in DMSO

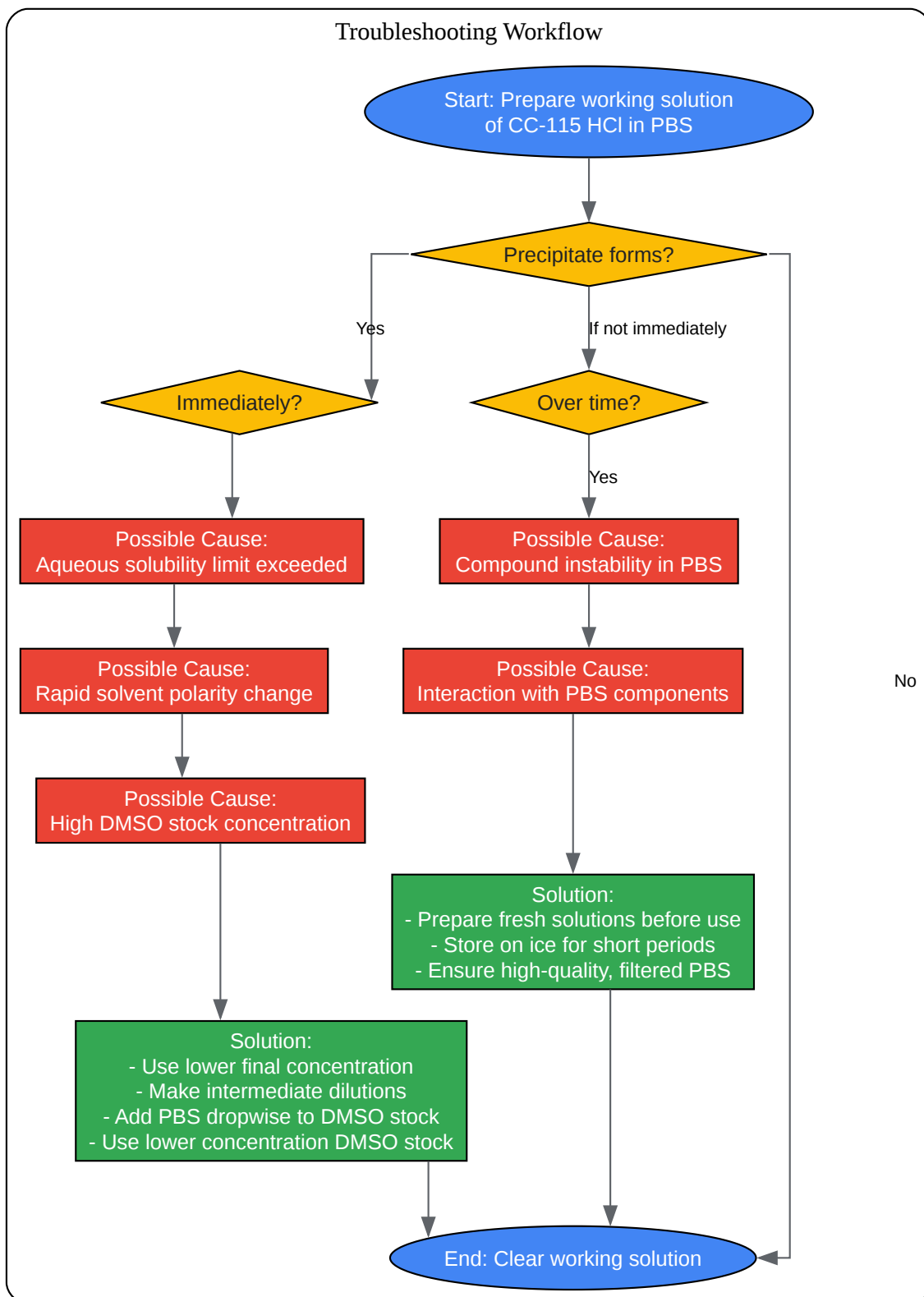
- Materials:
 - **CC-115 hydrochloride** powder
 - Anhydrous, sterile-filtered DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the **CC-115 hydrochloride** powder to equilibrate to room temperature before opening the vial.

2. Weigh the required amount of **CC-115 hydrochloride** powder in a sterile microcentrifuge tube.
3. Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
4. Vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
5. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
6. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of a 10 µM Working Solution of **CC-115 Hydrochloride** in PBS (Final DMSO 0.1%)

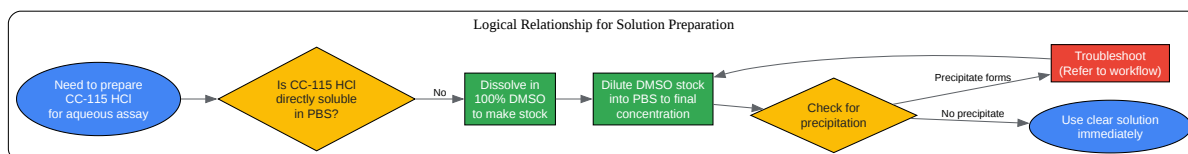
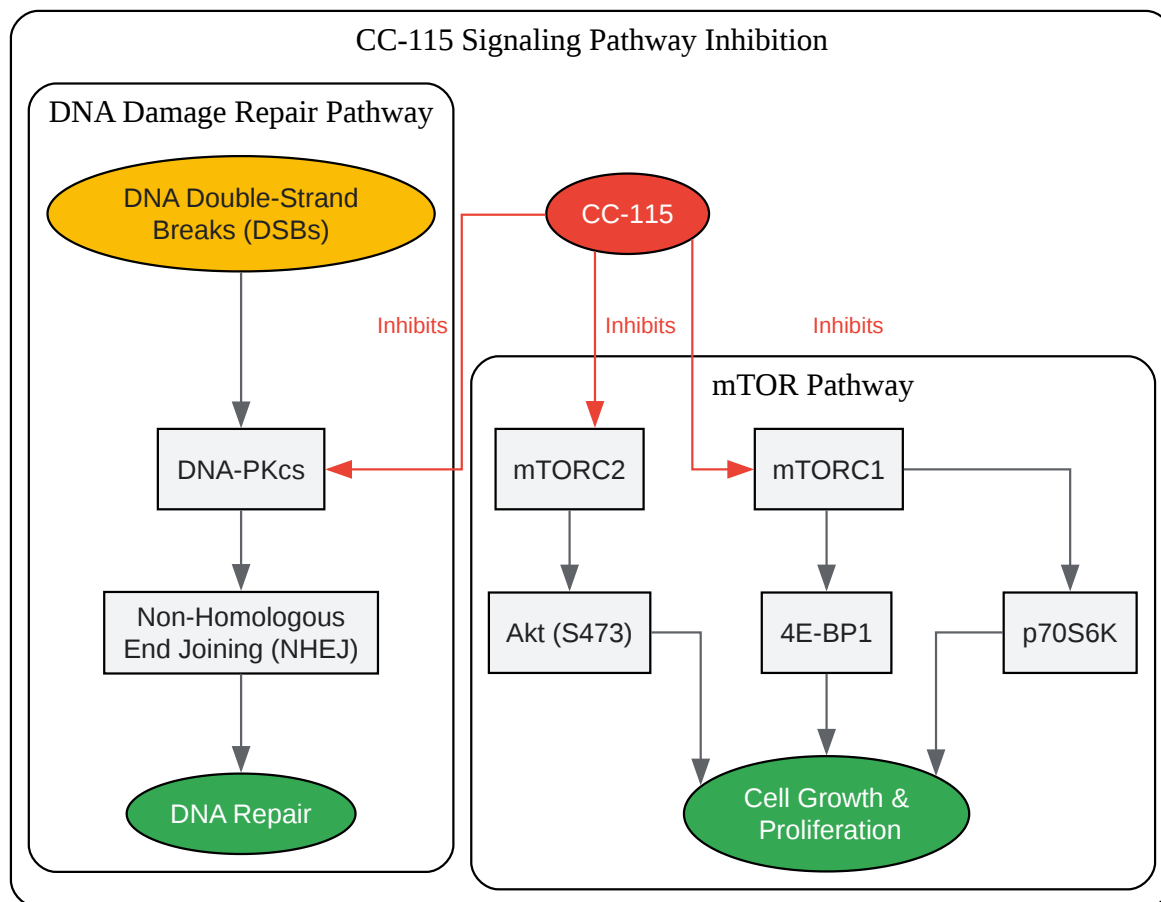
- Materials:
 - 10 mM **CC-115 hydrochloride** in DMSO (from Protocol 1)
 - Sterile 1X PBS (pH 7.4)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Thaw a 10 mM stock solution of **CC-115 hydrochloride** at room temperature.
 2. In a sterile microcentrifuge tube, prepare a 1:1000 dilution of the DMSO stock into sterile 1X PBS. For example, add 1 µL of the 10 mM stock solution to 999 µL of PBS.
 3. Immediately after adding the DMSO stock to the PBS, vortex the solution vigorously for at least 30 seconds to ensure rapid and uniform mixing.
 4. Visually inspect the solution for any signs of precipitation. If the solution is clear, it is ready for use.
 5. Use the working solution immediately after preparation. Do not store aqueous working solutions.

Mandatory Visualizations



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Caption: Troubleshooting workflow for **CC-115 hydrochloride** solubility issues in PBS.



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